

Eriodictyol 7-glucuronide proper disposal procedures

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Compound of Interest

Compound Name: *Eriodictyol 7-glucuronide*

CAS No.: 133360-47-1

Cat. No.: B137422

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Topic: **Eriodictyol 7-glucuronide** Proper Disposal Procedures Audience: Researchers, Scientists, and Drug Development Professionals[1][2][3]

Executive Summary: Operational Directive

Immediate Action Required: Treat **Eriodictyol 7-glucuronide** (CAS: 133360-47-1 / 125535-06-0) as a substance of Unknown Toxicity with potential aquatic hazards.[1][2] While glucuronidation generally increases water solubility and excretion, the parent compound (Eriodictyol) exhibits potential aquatic toxicity (H410) and acute oral toxicity (H302) in some classifications.[1]

Core Disposal Rule:Zero Drain Disposal. Under no circumstances should this compound or its solutions be discharged into municipal sewage or laboratory sink drains. All waste must be segregated and routed to high-temperature incineration via a licensed hazardous waste contractor.[1][2]

Chemical Profile & Hazard Identification

To ensure safe handling, you must understand the physicochemical nature of the waste you are managing. This compound is often handled in milligram quantities for metabolic stability or pharmacokinetic (PK) studies.

Property	Data	Operational Implication
Chemical Name	Eriodictyol 7-O-glucuronide	Labeling identifier.
CAS Number	133360-47-1 (or 125535-06-0)	Use for waste manifesting. ^[1] ^[2]
Molecular Weight	~464.38 g/mol	N/A
Solubility	High (Water/Methanol/DMSO)	Glucuronide moiety increases hydrophilicity; spills may spread rapidly on wet surfaces.
GHS Classification	Not Fully Regulated (Treat as H302/H410)	Apply the Precautionary Principle. Assume potential for skin irritation and aquatic toxicity. ^[4]
Waste Code (RCRA)	Not Listed (P/U list)	Classify as Non-Regulated Organic Chemical Waste (unless mixed with hazardous solvents). ^[2]

Pre-Disposal Treatment & Segregation

Effective disposal starts at the bench. You must segregate waste streams based on the matrix (solid powder vs. liquid solution) to prevent cross-contamination and ensure compatibility with incinerator feedstocks.

A. Solid Waste (Pure Powder)

- Primary Containment: Collect pure substance in a wide-mouth, high-density polyethylene (HDPE) or amber glass jar.
- Labeling: Must read "Non-Regulated Chemical Solid - **Eriodictyol 7-glucuronide**."^[1]^[2]

- Contaminated Debris: Weighing boats, spatula wipes, and gloves must be double-bagged in clear polyethylene bags (2-mil thickness minimum) and tagged as "Solid Chemical Debris."
[\[1\]](#)[\[2\]](#)

B. Liquid Waste (Stock Solutions)

- Solvent Compatibility:
 - Aqueous/Buffer Solutions: Can be consolidated into "Aqueous Organic Waste" drums.
 - Organic Solvents (DMSO/Methanol): Must be segregated into "Non-Halogenated Organic Solvents."
- pH Check: Ensure the waste solution pH is between 5 and 9 before consolidation to prevent exothermic reactions in waste drums.

C. Biological Matrices (PK Studies)

- Urine/Plasma: If the compound is present in biological fluids, the biological hazard takes precedence.
 - Step 1: Inactivate biological agents (Autoclave or 10% Bleach).
 - Step 2: If chemical concentration is $<0.1\%$, dispose of as biological waste. If $>0.1\%$ (rare in metabolites), consult EHS for "Mixed Waste" protocols.

Detailed Disposal Protocols

Protocol A: Disposal of Solid/Powder Waste

Objective: Safe transfer of expired or excess solid compound to waste stream.

- PPE Donning: Wear nitrile gloves (double-gloved recommended), lab coat, and safety goggles. Use a fume hood to prevent dust inhalation.[\[2\]](#)
- Transfer: Carefully scrape the solid directly into the waste container. Do not rinse the original vial into the sink.
- Rinsing: Rinse the original vial with a minimal amount of methanol or acetone.

- Rinsate Disposal: Pour the rinsate into the Liquid Organic Waste container (Solvent Waste), not the solid waste bin.
- Sealing: Cap the solid waste container tightly. Tape the lid if the container will be transported through public corridors.

Protocol B: Emergency Spill Response

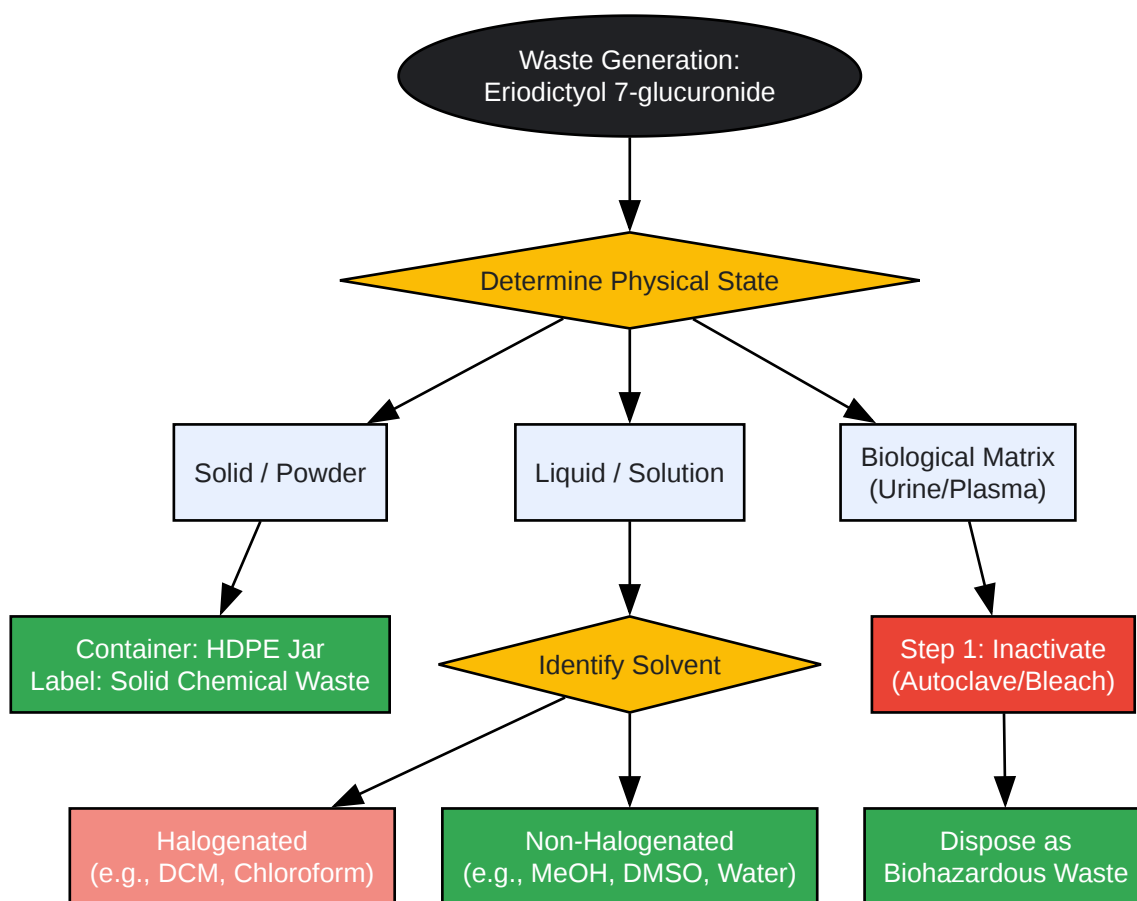
Objective: Containment of accidental release.

- Isolate: Mark the area. If powder, turn off nearby fans to prevent aerosolization.
- PPE: Upgrade to N95 respirator if dust is visible.
- Containment:
 - Solid: Cover with wet paper towels to dampen dust, then scoop.
 - Liquid: Use absorbent pads or vermiculite.
- Clean Up: Wipe the surface with 70% Ethanol followed by water.
- Disposal: Place all cleanup materials into a hazardous waste bag.

Decision Logic & Workflows (Visualization)

Figure 1: Waste Stream Segregation Logic

Caption: Operational decision tree for segregating **Eriodictyol 7-glucuronide** waste based on physical state and solvent matrix.

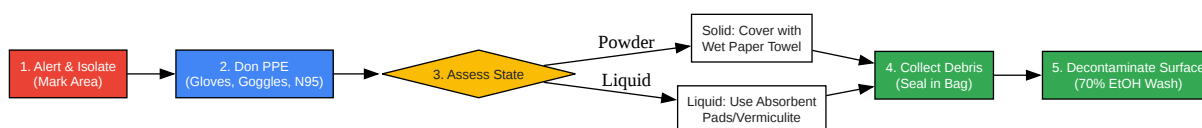


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[1][2]

Figure 2: Spill Response Workflow

Caption: Step-by-step immediate response protocol for laboratory spills of **Eriodictyol 7-glucuronide**.



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Regulatory Compliance & Scientific Rationale

Why Incineration? Flavonoid glucuronides are stable organic molecules. While natural, concentrating them in wastewater can disrupt local aquatic ecosystems. High-temperature incineration (Rotary Kiln) ensures complete thermal destruction of the glucuronide backbone, converting it to harmless CO₂ and water.^{[1][2]}

The "Unknown Toxicity" Rule: Although **Eriodictyol 7-glucuronide** is a metabolite and likely less toxic than its parent aglycone, Safety Data Sheets (SDS) often list it as "Not fully investigated."^{[1][2]} In the absence of definitive LD₅₀ data, laboratory safety standards dictate that we apply the hazard profile of the parent compound (Eriodictyol) as a conservative proxy. Eriodictyol has been flagged for potential aquatic toxicity (H410) [1, 2].^[4]

Legal Framework:

- USA: Comply with 40 CFR 261 (RCRA). While not a P- or U-listed waste, it falls under "Process Waste" and must be characterized.^{[1][2]}
- EU: Comply with EC 1907/2006 (REACH).^[5] Waste code assignment (EWC) usually falls under 16 05 08 (discarded organic chemicals).^[1]

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 124258, **Eriodictyol 7-glucuronide**.^[2] Retrieved from [\[Link\]](#)
- Carl Roth (2024). Safety Data Sheet: Eriodictyol-7-glucoside.^{[1][2][5]} (Structural analog data). Retrieved from [\[Link\]](#)

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